

4-Ethylmethcathinone chemical properties and structure

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **4-Ethylmethcathinone** (4-EMC)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethylmethcathinone, commonly known as 4-EMC, is a synthetic stimulant compound belonging to the substituted cathinone class.[1] It is a structural isomer of 4-methylethcathinone (4-MEC) and 3,4-dimethylmethcathinone (3,4-DMMC).[2] First synthesized in the early 2010s, 4-EMC has been identified as a designer drug in various regions globally.[1][2][3] Its effects are reported to be both stimulant and entactogen, stemming from its presumed interaction with monoamine transporters.[1][4] This document provides a detailed overview of its chemical and physical properties, structure, and the experimental protocols used for its characterization.

Chemical Structure and Identification

4-EMC's structure is characterized by a phenethylamine core with an ethyl group on the phenyl ring at the para position, a methyl group on the nitrogen atom, and a ketone group at the beta position. It is structurally related to mephedrone (4-methylmethcathinone).[5]

Key Identifiers:

• IUPAC Name: 1-(4-ethylphenyl)-2-(methylamino)propan-1-one[2][6][7]



- Common Synonyms: 4-EMC, **4-Ethylmethcathinone**[2][6][7]
- CAS Number: 1225622-14-9 (for base)[2][6][7]
- Molecular Formula: C12H17NO[2][6]
- InChikey: FUYPDKFWOHBUFT-UHFFFAOYSA-N[2][6]
- Canonical SMILES: CCC1=CC=C(C=C1)C(=O)C(C)NC[6][8]

Physicochemical Properties

The following table summarizes the key chemical and physical properties of **4-Ethylmethcathinone** and its common hydrochloride salt.

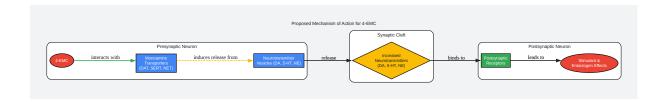


Property	Value (Base)	Value (HCl Salt)	Reference(s)
Molecular Weight	191.27 g/mol	227.7 g/mol	[2][6][7]
Appearance	-	White/Yellowish Crystalline Solid, White Powder	[4][7][9]
Melting Point	Not Determined	182.2 °C	[7]
Exact Mass	191.131014166 Da	-	[6]
Solubility	-	DMF: 1 mg/ml, DMSO: 2.5 mg/ml, Ethanol: 5 mg/ml, PBS (pH 7.2): 10 mg/ml	[5]
UVmax (λmax)	-	260 nm	[5]
XLogP3-AA (Computed)	2.4	-	[6]
Hydrogen Bond Donor Count	1	-	[6]
Hydrogen Bond Acceptor Count	2	-	[6]
Rotatable Bond Count	4	-	[6]
Topological Polar Surface Area	29.1 Ų	-	[6]

Pharmacological Profile

4-EMC is understood to exert its stimulant and entactogenic effects by acting as a releasing agent for key neurotransmitters in the brain, including serotonin, dopamine, and norepinephrine.[1] This mechanism is similar to other compounds in the substituted cathinone class.[4]





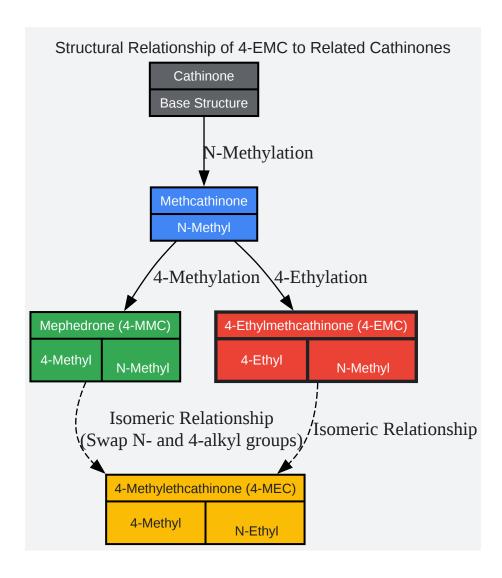
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Caption: Proposed mechanism of 4-EMC interacting with monoamine transporters.

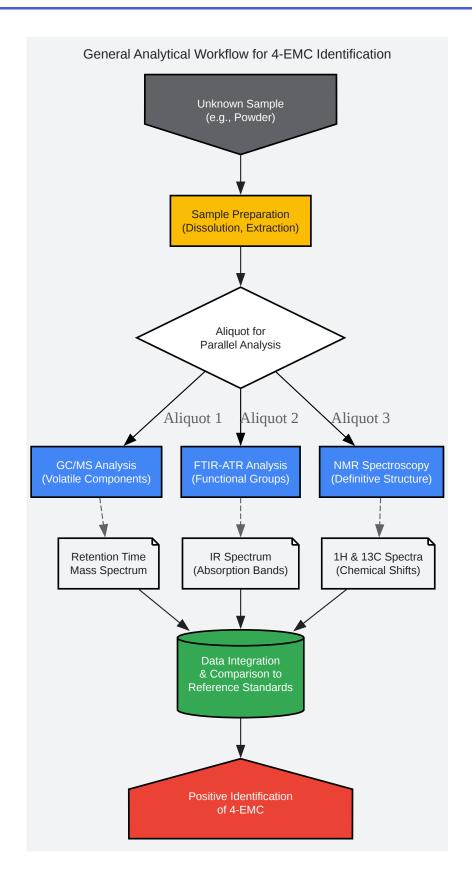
Structural Relationships

4-EMC is part of a larger family of synthetic cathinones and shares a core structure with many other psychoactive substances. Its specific properties are determined by the substitutions on the phenethylamine backbone.









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